

Application Notes and Protocols for 2-Tert-butyl-6-fluorophenol

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Compound of Interest

Compound Name: 2-Tert-butyl-6-fluorophenol

Cat. No.: B2575874

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Introduction: Navigating the Unique Chemistry of 2-Tert-butyl-6-fluorophenol

2-Tert-butyl-6-fluorophenol, with the chemical identifier CAS 133342-43-5, is a sterically hindered and fluorinated phenolic compound. Its structure, featuring a bulky tert-butyl group and an electronegative fluorine atom ortho to the hydroxyl group, imparts unique chemical properties that make it a valuable building block in organic synthesis and medicinal chemistry. [1][2] The tert-butyl group provides steric shielding to the hydroxyl functionality and the adjacent aromatic ring position, influencing its reactivity and selectivity in chemical transformations. The fluorine atom, on the other hand, can modulate the acidity of the phenol, influence metabolic stability, and serve as a handle for further functionalization, including regioselective arylation reactions. [3][4]

This document provides a comprehensive guide to the safe handling, storage, and potential applications of **2-Tert-butyl-6-fluorophenol**. As a Senior Application Scientist, the following protocols and guidelines are synthesized from established best practices for handling substituted phenols and available data on this specific compound, ensuring a self-validating system of laboratory safety and experimental integrity. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **2-Tert-butyl-6-fluorophenol**, the safety and handling recommendations are judiciously extrapolated from data on structurally similar compounds, including 2-tert-butylphenol and other fluorinated phenols. [5][6]

Section 1: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its safe and effective use.

Property	Value	Source
CAS Number	133342-43-5	[7]
Molecular Formula	C ₁₀ H ₁₃ FO	[7]
Molecular Weight	168.21 g/mol	[7]
Boiling Point	199.2 ± 20.0 °C at 760 mmHg	[7]
Appearance	Likely a liquid or low-melting solid at room temperature	Inferred from related compounds
Solubility	Expected to be soluble in organic solvents and have low water solubility	Inferred from related compounds

Section 2: Hazard Identification and Personal Protective Equipment (PPE)

Given the phenolic nature and halogenation of **2-Tert-butyl-6-fluorophenol**, it should be handled with the utmost care, assuming it possesses corrosive and toxic properties. The following is a tiered approach to personal protective equipment, grounded in the established hierarchy of controls.

Inferred Hazards

Based on data for 2-tert-butylphenol and other halogenated phenols, the following hazards should be assumed[5][8]:

- Skin Corrosion/Irritation: Phenols are known to cause severe skin burns.
- Serious Eye Damage/Irritation: Can cause irreversible eye damage.

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful or fatal if swallowed, absorbed through the skin, or inhaled.
- Aquatic Toxicity: Likely to be toxic to aquatic life with long-lasting effects.[5]

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is mandatory when handling **2-Tert-butyl-6-fluorophenol**.

Protection Type	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield.	Must be worn whenever there is a potential for splashes. Standard safety glasses are insufficient.
Hand Protection	Double-layered nitrile gloves (minimum 8mil total thickness) for incidental contact. For concentrated solutions or prolonged handling, use neoprene or butyl rubber gloves over nitrile gloves.	Phenolic compounds can readily penetrate standard nitrile gloves. Change gloves frequently and immediately if contamination is suspected.
Body Protection	A fully buttoned lab coat is the minimum requirement. For procedures with a higher risk of splashing, a butyl rubber or neoprene apron over the lab coat is required. Long pants and closed-toe shoes are mandatory.	To prevent skin contact from splashes or spills.
Respiratory Protection	All handling of 2-Tert-butyl-6-fluorophenol that may generate aerosols or is performed outside of a certified chemical fume hood requires a full-face respirator with appropriate cartridges for organic vapors.	To prevent inhalation of potentially toxic vapors or aerosols.

Section 3: Engineering Controls and Safe Handling Practices

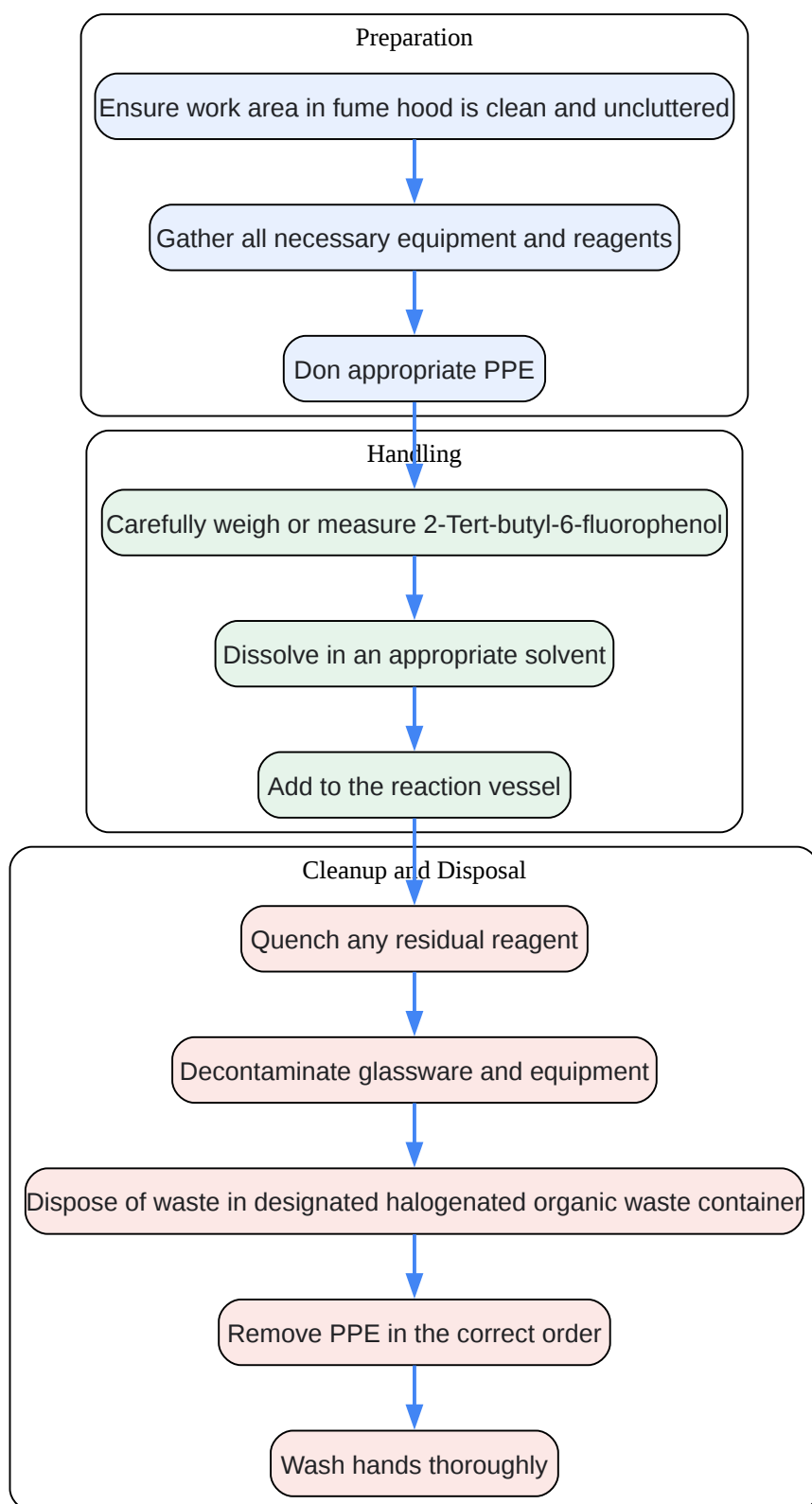
Engineering controls are the primary line of defense in mitigating exposure to hazardous chemicals.

Primary Engineering Control: The Chemical Fume Hood

All manipulations of **2-Tert-butyl-6-fluorophenol**, including weighing, solution preparation, and reaction setup, must be conducted within a certified chemical fume hood. This is to minimize the risk of inhalation exposure and to contain any potential spills.

Safe Handling Workflow

The following workflow is designed to ensure a systematic and safe approach to handling **2-Tert-butyl-6-fluorophenol**.



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Caption: A logical workflow for the safe handling of **2-Tert-butyl-6-fluorophenol**.

Section 4: Storage Guidelines

Proper storage is crucial to maintain the integrity of **2-Tert-butyl-6-fluorophenol** and to prevent hazardous situations.

Storage Parameter	Guideline	Rationale
Temperature	Store in a cool, dry place.	To prevent degradation and potential pressure build-up in the container.
Ventilation	Store in a well-ventilated area.	To dissipate any potential vapors.
Container	Keep in the original, tightly sealed container.	To prevent contamination and leakage.
Incompatible Materials	Store away from strong oxidizing agents, strong bases, and metals.	Phenols can react exothermically with bases and oxidizing agents.
Light	Protect from light.	To prevent light-induced degradation.

Section 5: Experimental Protocols

The unique structure of **2-Tert-butyl-6-fluorophenol** makes it a valuable precursor in organic synthesis. The following is a representative protocol for a common transformation.

Protocol: Ortho-Alkylation of 2-Tert-butyl-6-fluorophenol

This protocol describes a potential method for the ortho-alkylation of **2-Tert-butyl-6-fluorophenol**, a reaction of interest in the synthesis of more complex molecular scaffolds. The methodology is adapted from known procedures for the alkylation of phenols.^[9]

Objective: To introduce an alkyl group at the C4 position of **2-Tert-butyl-6-fluorophenol**.

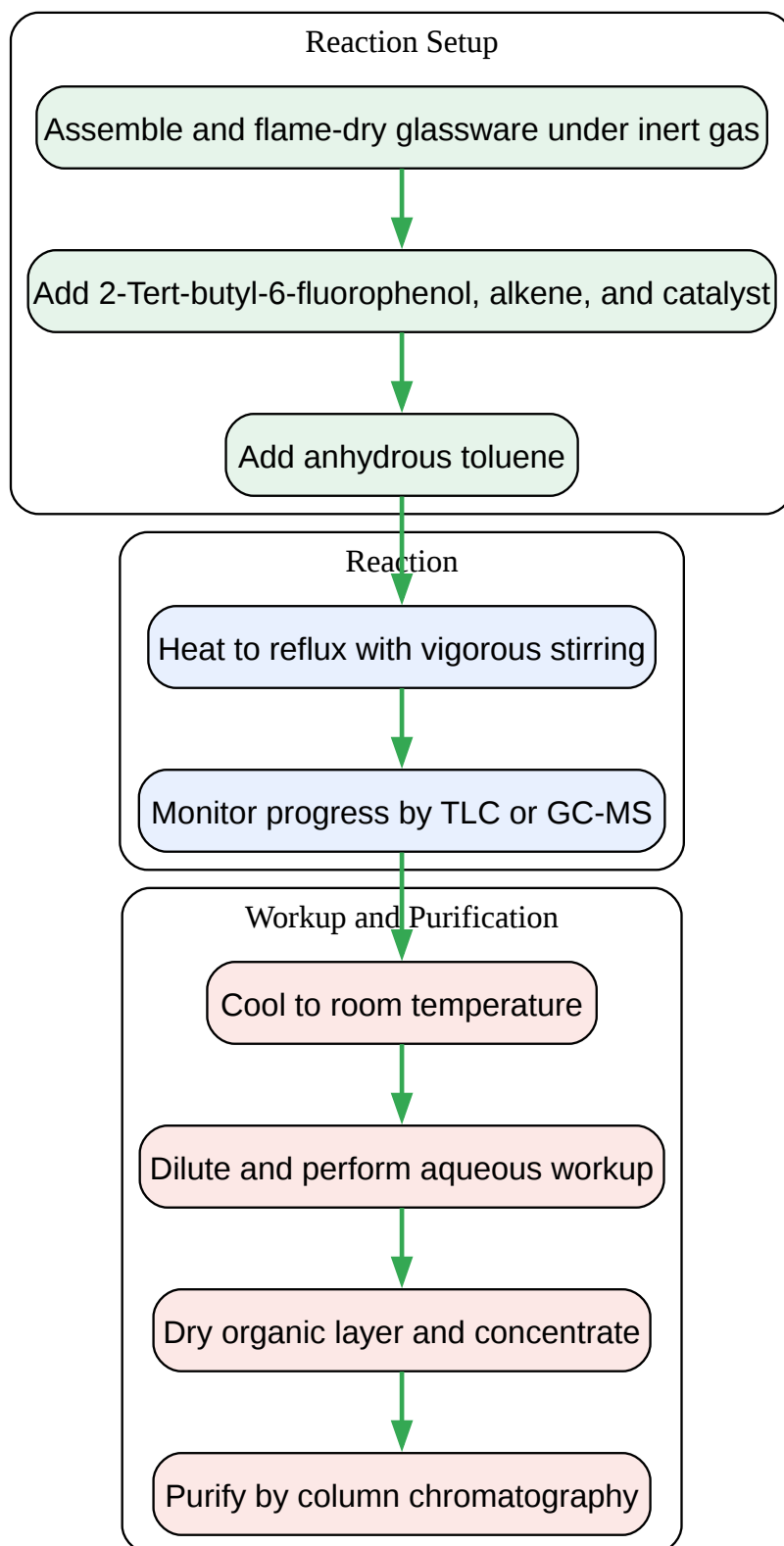
Materials:

- **2-Tert-butyl-6-fluorophenol**

- Alkene (e.g., 1-octene)
- Rhenium(VII) oxide (Re_2O_7) or a similar catalyst
- Anhydrous toluene
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Inert Atmosphere: Set up a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere of argon or nitrogen.
- Reagent Addition: To the flask, add **2-Tert-butyl-6-fluorophenol** (1 equivalent), the alkene (1.2 equivalents), and the rhenium catalyst (e.g., 1-5 mol%).
- Solvent: Add anhydrous toluene to the flask to achieve a suitable concentration (e.g., 0.5 M).
- Reaction: Heat the reaction mixture to reflux and stir vigorously. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Workup: Upon completion, cool the reaction mixture to room temperature. Dilute with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.



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Caption: A step-by-step workflow for the ortho-alkylation of **2-Tert-butyl-6-fluorophenol**.

Section 6: Spill Management and Waste Disposal

Spill Management

In the event of a spill, immediate and appropriate action is critical.

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand.
 - Collect the contaminated absorbent material in a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert your institution's emergency response team.
 - Do not attempt to clean up the spill yourself.

Waste Disposal

All waste materials contaminated with **2-Tert-butyl-6-fluorophenol**, including used PPE, absorbent materials from spills, and empty containers, must be disposed of as hazardous chemical waste.^[10]

- Waste Categorization: Due to the presence of fluorine, this compound is classified as a halogenated organic waste.^[11]
- Containerization: Collect all waste in a designated, properly labeled, and sealed container for halogenated organic waste.^[12]

- Disposal Route: Follow your institution's guidelines for the disposal of hazardous chemical waste. Do not pour down the drain.[\[13\]](#)

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